

Unveiling the Functional Dichotomy of RNA's Modified Uridines: Dihydrouridine vs. Pseudouridine

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Compound of Interest

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A comprehensive guide for researchers, scientists, and drug development professionals on the distinct roles of dihydrouridine (D) and pseudouridine (Ψ) in RNA biology. This guide delves into their structural and functional impacts, supported by experimental data and detailed methodologies.

In the intricate world of RNA, post-transcriptional modifications add a crucial layer of complexity and regulation. Among the more than 100 known modifications, dihydrouridine (D) and pseudouridine (Ψ), both isomers of uridine, stand out for their prevalence and profound influence on RNA structure and function. While both originate from the same parent nucleoside, their distinct chemical properties impart divergent effects on RNA stability, translation, and interactions with other molecules. This guide provides a detailed functional comparison of dihydrouridine and pseudouridine, offering a valuable resource for researchers navigating the epitranscriptome.

At a Glance: Structural and Functional Showdown

Feature	Dihydrouridine (D)	Pseudouridine (Ψ)
Chemical Structure	Saturated C5-C6 bond in the uracil ring, resulting in a non-planar structure. [1] [2]	C-C glycosidic bond between C1' of the ribose and C5 of the uracil base, creating an extra hydrogen bond donor at N1. [1] [3] [4]
Impact on RNA Structure	Increases conformational flexibility by destabilizing the C3'-endo sugar pucker and disrupting base stacking. Favors the C2'-endo sugar conformation.	Enhances local RNA stability through improved base stacking and the potential for an additional hydrogen bond with water. Favors the C3'-endo conformation.
Effect on RNA Stability	Generally destabilizes helical regions and is often found in flexible loops. However, in some contexts, it can contribute to the overall stability of tRNA's L-shaped structure.	Generally increases the thermodynamic stability of RNA duplexes. Can stabilize RNA-RNA interactions, such as those in snRNA-pre-mRNA pairings.
Role in Translation	Can suppress the translation of specific mRNAs. In vitro translation assays with synthetic mRNAs showed no significant impact in some contexts. In E. coli, enhances the charging of specific tRNA species and improves translation at certain codons.	Can have varied effects. In some contexts, it impedes translation elongation and increases amino acid substitutions. In others, particularly in synthetic mRNAs used for therapeutics, it enhances translation by reducing PKR activation. It can also promote nonsense suppression.
RNA-Protein Interactions	Can influence tRNA structure, which is crucial for interactions with the translational machinery.	Can either enhance or weaken RNA-protein interactions depending on the specific protein and context. For

example, it can weaken the binding of the PUM2 protein.

Cellular Stress Response

Dihydrouridine levels in tRNA can be influenced by oxidative stress.

Pseudouridylation is often induced by cellular stress, such as heat shock and nutrient deprivation, and plays a role in the cellular stress response. PUS7, a pseudouridine synthase, is upregulated by MYC and helps mitigate cellular stress in cancer.

Location in RNA

Predominantly found in the D-loop of tRNAs. Also found in mRNAs, often in loop regions of stem-loop structures.

Found in a wide variety of RNAs, including tRNA (T Ψ C loop), rRNA, snRNA, and mRNA. In mRNA, it is distributed throughout the 5' UTR, coding sequence, and 3' UTR.

Visualizing the Chemical and Functional Differences

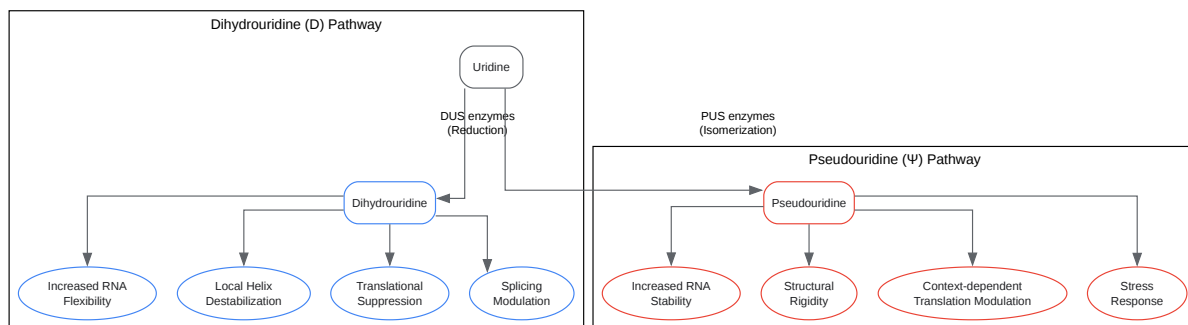
To better understand the fundamental distinctions between uridine, dihydrouridine, and pseudouridine, the following diagrams illustrate their chemical structures and the divergent paths they set for RNA function.

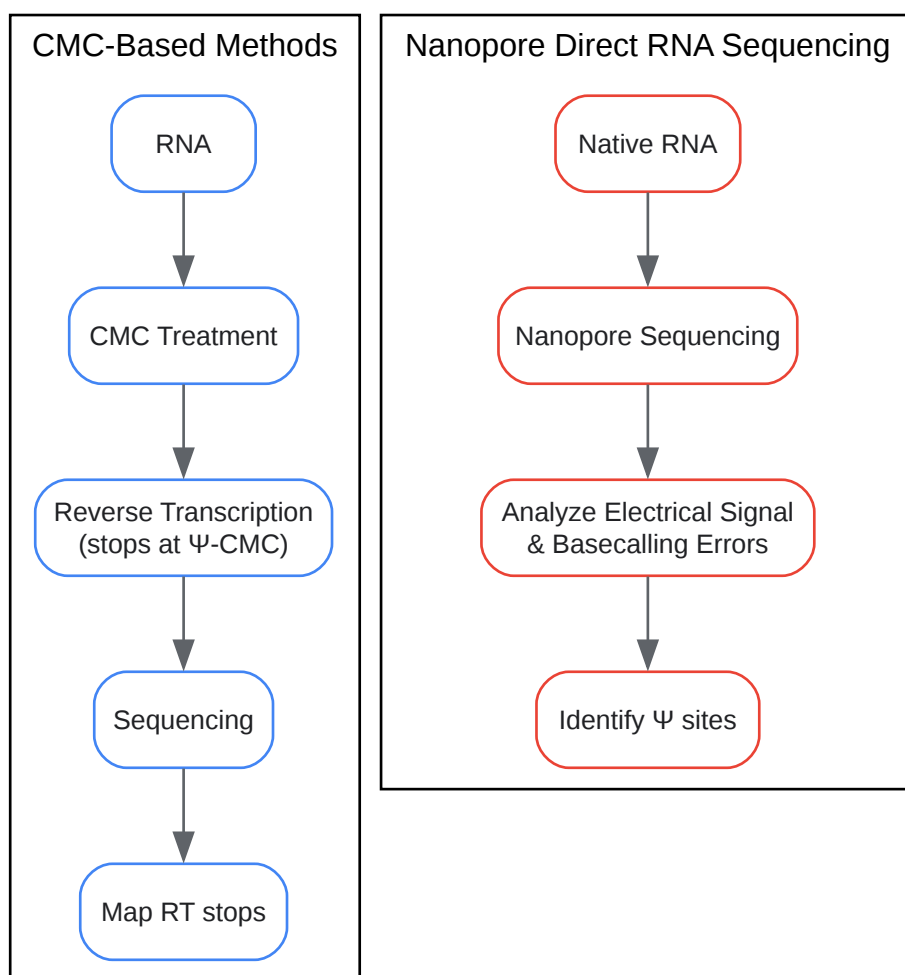
Chemical Structures of Uridine and its Isomers

<p>Pseudouridine (Ψ)</p> <p>C-C glycosidic bond Extra N1-H bond donor</p>
<p>Dihydrouridine (D)</p> <p>Saturated C5-C6 bond Non-planar uracil ring</p>
<p>Uridine (U)</p> <p>Standard N-glycosidic bond Planar uracil ring</p>

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Caption: Chemical structures of Uridine, Dihydrouridine, and Pseudouridine.





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